

An In-depth Technical Guide to Methyl 3-hydroxy-5-methylbenzoate

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Compound of Interest

Compound Name: *Methyl 3-hydroxy-5-methylbenzoate*

CAS No.: 2615-71-6

Cat. No.: B1316851

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Methyl 3-hydroxy-5-methylbenzoate**, a valuable building block in organic synthesis. While direct literature on this specific ester is limited, this document compiles and extrapolates from established chemical principles and data on its precursor, 3-hydroxy-5-methylbenzoic acid, and analogous benzoate esters. We will delve into its synthesis, physicochemical properties, and potential applications, offering insights grounded in established chemical reactivity and structure-activity relationships.

Introduction and Chemical Identity

Methyl 3-hydroxy-5-methylbenzoate is an aromatic ester with the chemical formula $C_9H_{10}O_3$. Its structure features a benzene ring substituted with a methyl group, a hydroxyl group, and a methyl ester group at positions 1, 3, and 5, respectively. This substitution pattern provides a unique scaffold for further chemical modifications, making it a potentially valuable intermediate

in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

Key Identifiers:

Identifier	Value
IUPAC Name	Methyl 3-hydroxy-5-methylbenzoate
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Canonical SMILES	<chem>CC1=CC(C(=O)OC)=CC(O)=C1</chem>

Synthesis of Methyl 3-hydroxy-5-methylbenzoate

The primary and most direct route for the synthesis of **Methyl 3-hydroxy-5-methylbenzoate** is the Fischer esterification of its corresponding carboxylic acid precursor, 3-hydroxy-5-methylbenzoic acid.

Synthesis of the Precursor: 3-hydroxy-5-methylbenzoic acid

A common method for the synthesis of 3-hydroxy-5-methylbenzoic acid involves the reaction of an oxo compound with magnesium oxide in water. The resulting product is then acidified to yield the desired carboxylic acid.^[1]

Experimental Protocol: Synthesis of 3-hydroxy-5-methylbenzoic acid^[1]

- To a suitable reaction vessel, add the starting oxo compound (0.21 mol) and water (450 mL).
- To this suspension, add magnesium oxide (38.1 g, 0.945 mol). The reaction mixture will immediately turn a dark reddish-orange color, which will gradually fade to a light brown over approximately 15 minutes.
- Stir and heat the mixture for 30 minutes.

- Filter the hot solution to remove excess magnesium oxalate and magnesium oxide.
- Wash the residue with warm water and combine the filtrates.
- Concentrate the combined filtrates by distillation under reduced pressure to a volume of about 30 mL.
- Slowly add the concentrated solution to a 1:1 (v/v) mixture of concentrated hydrochloric acid and water (50 mL) to precipitate the product.
- Filter the precipitate, wash with cold water, and dry.
- The crude product can be purified by recrystallization from water to afford 3-hydroxy-5-methylbenzoic acid as a light brown solid.

Fischer Esterification to Methyl 3-hydroxy-5-methylbenzoate

Fischer esterification is a classic and reliable method for converting carboxylic acids to esters by reacting them with an alcohol in the presence of a strong acid catalyst. This is an equilibrium-controlled process. To drive the reaction towards the product, an excess of the alcohol (methanol in this case) is typically used, and/or the water formed during the reaction is removed.

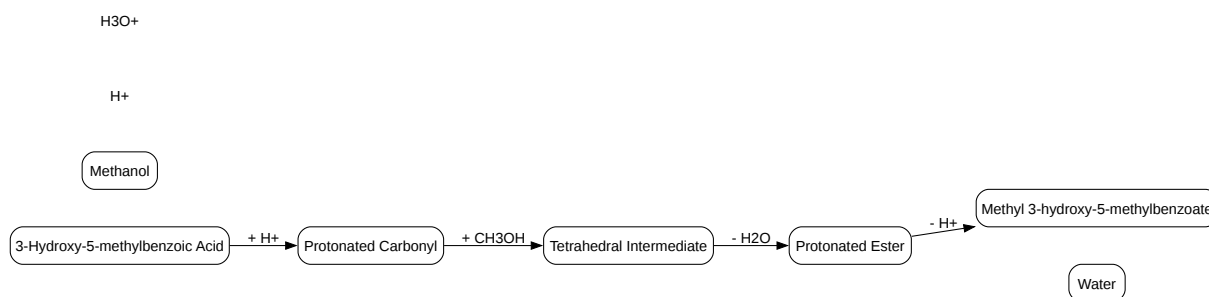
Conceptual Experimental Protocol: Synthesis of **Methyl 3-hydroxy-5-methylbenzoate**

This protocol is based on general Fischer esterification procedures for similar benzoic acids and should be optimized for this specific substrate.

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-hydroxy-5-methylbenzoic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrochloric acid.
- Heat the reaction mixture to reflux and maintain for a period of time (typically several hours), monitoring the reaction progress by thin-layer chromatography (TLC).

- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in an appropriate organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst and any unreacted carboxylic acid) and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 3-hydroxy-5-methylbenzoate**.
- The crude product can be purified by recrystallization or column chromatography.

Reaction Mechanism Visualization:



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Caption: Fischer Esterification Mechanism.

Physicochemical and Spectroscopic Properties

While specific, experimentally determined data for **Methyl 3-hydroxy-5-methylbenzoate** is not readily available in the searched literature, we can infer its properties based on its structure and data from its precursor and analogous compounds.

Predicted Physicochemical Properties:

Property	Predicted Value	Basis of Prediction
Appearance	White to off-white solid	Analogy with similar methyl benzoates
Melting Point	Not available	Expected to be a solid at room temperature
Boiling Point	Not available	Expected to be higher than methanol and lower than the corresponding acid
Solubility	Soluble in common organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate); sparingly soluble in water	General solubility of esters

Expected Spectroscopic Data:

- ^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the methyl group on the ring, the ester methyl group, and the hydroxyl proton. The aromatic protons would likely appear as distinct singlets or narrowly split multiplets in the aromatic region (δ 6.5-7.5 ppm). The ring methyl protons would be a singlet around δ 2.2-2.4 ppm. The ester methyl protons would appear as a singlet around δ 3.8-3.9 ppm. The hydroxyl proton signal would be a broad singlet, and its chemical shift would be dependent on the solvent and concentration.
- ^{13}C NMR:** The carbon NMR spectrum would show distinct signals for the carbonyl carbon of the ester (δ ~165-170 ppm), the aromatic carbons (δ ~110-160 ppm), the ester methyl

carbon ($\delta \sim 52$ ppm), and the ring methyl carbon ($\delta \sim 20$ ppm).

- **Infrared (IR) Spectroscopy:** The IR spectrum would be characterized by a strong carbonyl (C=O) stretching vibration of the ester at approximately $1700\text{--}1730\text{ cm}^{-1}$. A broad O-H stretching band from the phenolic hydroxyl group would be expected in the region of $3200\text{--}3600\text{ cm}^{-1}$. C-H stretching vibrations of the aromatic ring and the methyl groups would appear around $2850\text{--}3100\text{ cm}^{-1}$.
- **Mass Spectrometry (MS):** The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (166.17 g/mol). Fragmentation patterns would likely involve the loss of the methoxy group ($-\text{OCH}_3$) and the ester group ($-\text{COOCH}_3$).

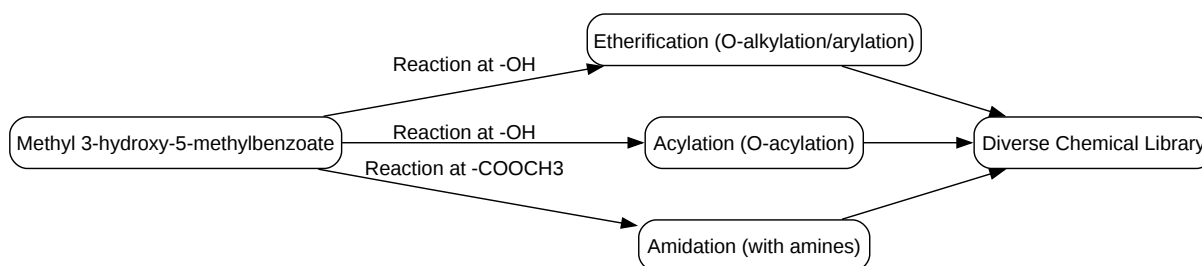
Potential Applications and Areas for Future Research

The bifunctional nature of **Methyl 3-hydroxy-5-methylbenzoate**, possessing both a nucleophilic hydroxyl group and an electrophilic ester, makes it a versatile intermediate for the synthesis of a wide range of derivatives.

Potential Applications in Drug Discovery and Development:

- **Scaffold for Bioactive Molecules:** The substituted benzene ring can serve as a core structure for the synthesis of compounds with potential biological activity. The hydroxyl and ester groups provide handles for introducing further diversity through reactions such as etherification, acylation, and amidation.
- **Intermediate for Pharmaceutical Ingredients:** While direct applications are not well-documented, structurally similar hydroxybenzoic acid derivatives are known to be important in the pharmaceutical industry. Further research could explore the use of **Methyl 3-hydroxy-5-methylbenzoate** as a key intermediate in the synthesis of novel therapeutic agents.

Workflow for Derivative Synthesis:



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Caption: Potential Synthetic Pathways from **Methyl 3-hydroxy-5-methylbenzoate**.

Conclusion

Methyl 3-hydroxy-5-methylbenzoate represents a promising, yet underexplored, chemical entity. Its straightforward synthesis from readily available precursors and its versatile chemical functionality suggest significant potential as a building block in organic synthesis. This guide has provided a foundational understanding of its synthesis and predicted properties, based on established chemical principles. Further experimental investigation is warranted to fully characterize this compound and unlock its potential in the development of novel pharmaceuticals and functional materials.

References

- PubChem. **Methyl 3-hydroxy-5-methylbenzoate**. National Center for Biotechnology Information. Available from: [\[Link\]](#)

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Sources

- 1. methyl 3-hydroxybenzoate, 19438-10-9 [thegoodscentscompany.com]
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